

comparing 1-methyl-3-nitro-1H-pyrazole-5-carboxylic acid with other isomers

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Compound of Interest

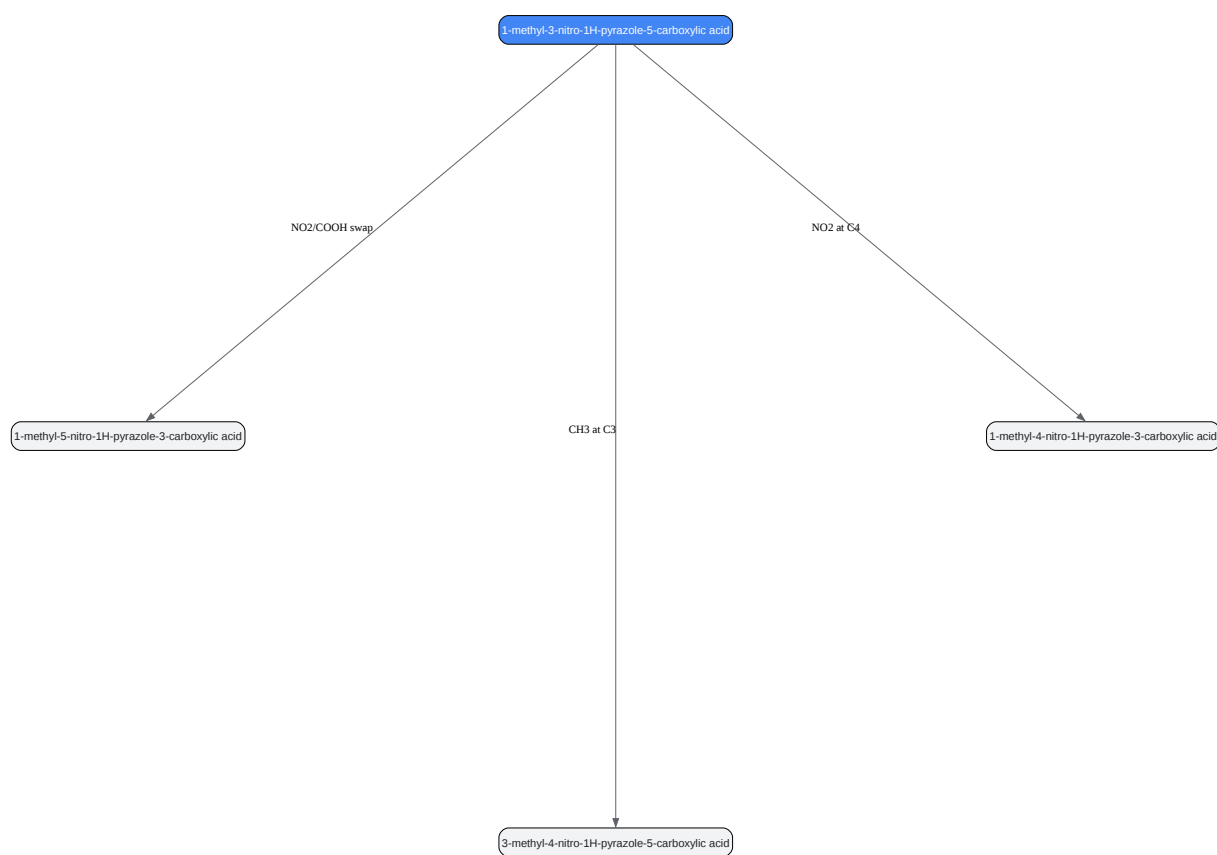
Compound Name: 1-methyl-3-nitro-1H-pyrazole-5-carboxylic acid

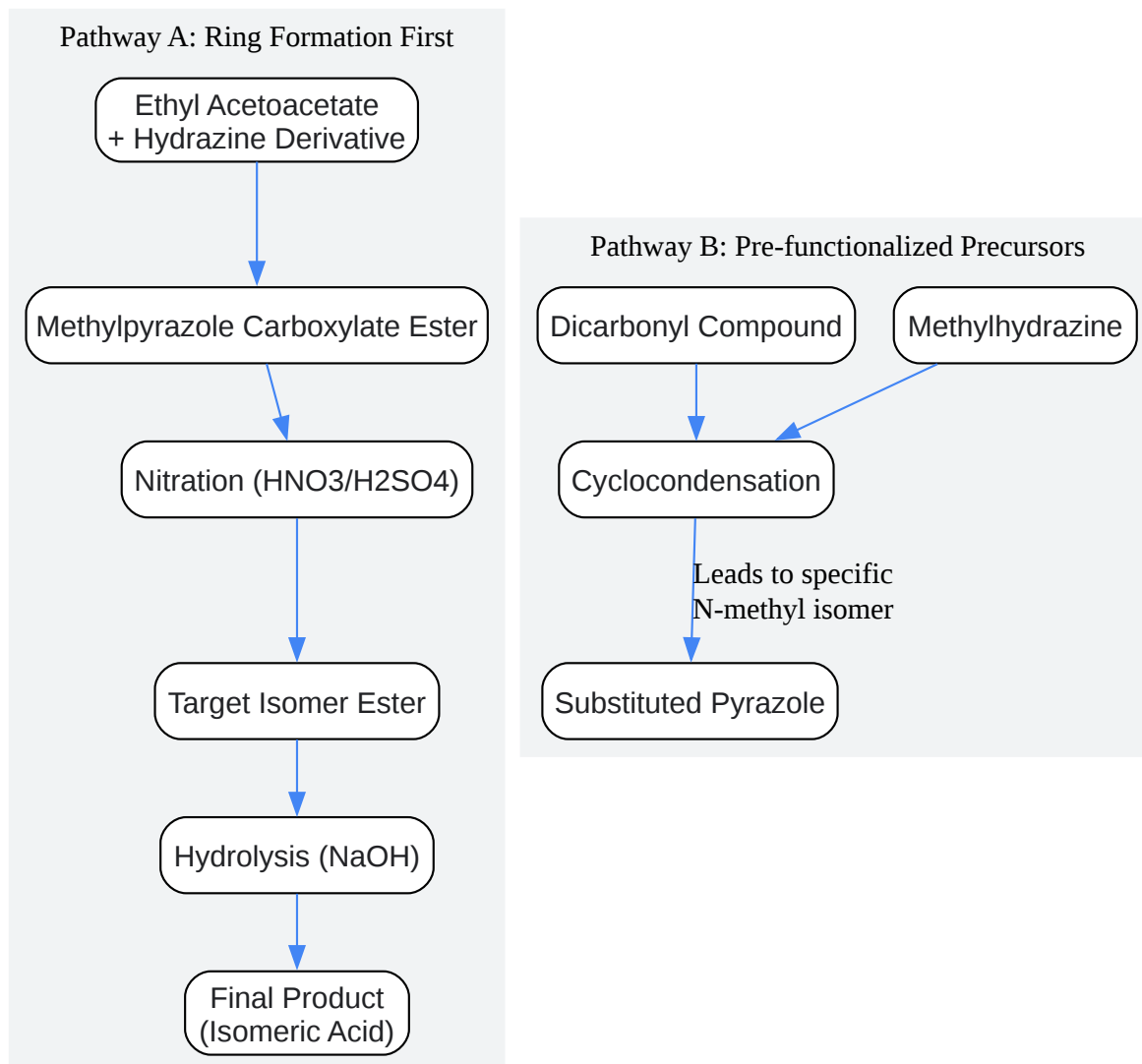
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The Isomeric Landscape: Positional Effects on the Pyrazole Core

The core structure under consideration is a pyrazole ring substituted with one methyl group (on a nitrogen), one nitro group, and one carboxylic acid group. The relative positions of the nitro and carboxylic acid groups are the primary determinants of the molecule's overall properties. Below are the key isomers we will compare against our target compound, **1-methyl-3-nitro-1H-pyrazole-5-carboxylic acid**.





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